

Physical and chemical characteristics of Fmoc-Thr(SO₃Na)-OH

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Compound of Interest

Compound Name: *Fmoc-Thr(SO₃Na)-OH*

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Fmoc-Thr(SO₃Na)-OH: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of the physical and chemical characteristics of **Fmoc-Thr(SO₃Na)-OH**, a sulfated threonine derivative crucial for the synthesis of sulfated peptides. Aimed at researchers, scientists, and professionals in drug development, this document compiles essential data, detailed experimental protocols, and logical workflows to facilitate its effective use in the laboratory.

Core Physical and Chemical Characteristics

Fmoc-Thr(SO₃Na)-OH, with the molecular formula C₁₉H₁₈NNaO₈S, is a white to off-white powder.^[1] Its molecular weight is approximately 443.40 g/mol.^[1] This compound is a derivative of the amino acid threonine, featuring a fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amine and a sodium sulfonate group on the hydroxyl side chain. The presence of the sulfonate group imparts increased water solubility to peptides incorporating this moiety.

Property	Value	Reference
Molecular Formula	C19H18NNaO8S	[1] [2]
Molecular Weight	443.403 g/mol	[1]
Appearance	White to off-white powder	
Purity (typical)	≥98%	[1]
Solubility	Soluble in polar organic solvents like DMF and NMP	[3]

Synthesis of Fmoc-Thr(SO₃Na)-OH

While a specific protocol for the direct synthesis of **Fmoc-Thr(SO₃Na)-OH** is not readily available in public literature, a representative procedure can be adapted from the synthesis of the analogous compound, Fmoc-Tyr(SO₃Na)-OH. The synthesis involves the sulfation of the hydroxyl group of Fmoc-Thr-OH.

Representative Sulfation Protocol (adapted from Fmoc-Tyr(SO₃Na)-OH synthesis):

- **Dissolution:** Dissolve Fmoc-Thr-OH in a mixture of dimethylformamide (DMF), pyridine, and dioxane.
- **Sulfation:** Add a sulfur trioxide-DMF complex to the solution. The reaction is typically stirred overnight at room temperature.
- **Work-up:** The solvent is removed, and the residue is dissolved in ice-cold water.
- **Neutralization and Salt Formation:** The pH of the aqueous solution is adjusted to 6.5 with a solution of sodium carbonate to form the sodium salt.
- **Purification:** The solution is lyophilized, and the resulting solid is taken up in DMF to remove insoluble impurities by filtration. The final product is obtained after removal of the DMF.

Experimental Protocols: Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Thr(SO₃Na)-OH is primarily used as a building block in Fmoc-based solid-phase peptide synthesis (SPPS) to introduce sulfated threonine residues into peptides. The bulky and negatively charged sulfonate group can present challenges in coupling efficiency. Therefore, careful selection of coupling reagents and reaction conditions is crucial.

General Fmoc-SPPS Workflow:

The following diagram illustrates a typical cycle for incorporating an amino acid, including **Fmoc-Thr(SO₃Na)-OH**, in an automated peptide synthesizer.



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References

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